

Introduction: The Molecular Profile of N-methyl-3-piperidinol

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Compound of Interest

Compound Name: 3-Hydroxy-1-methylpiperidine

Cat. No.: B1294512

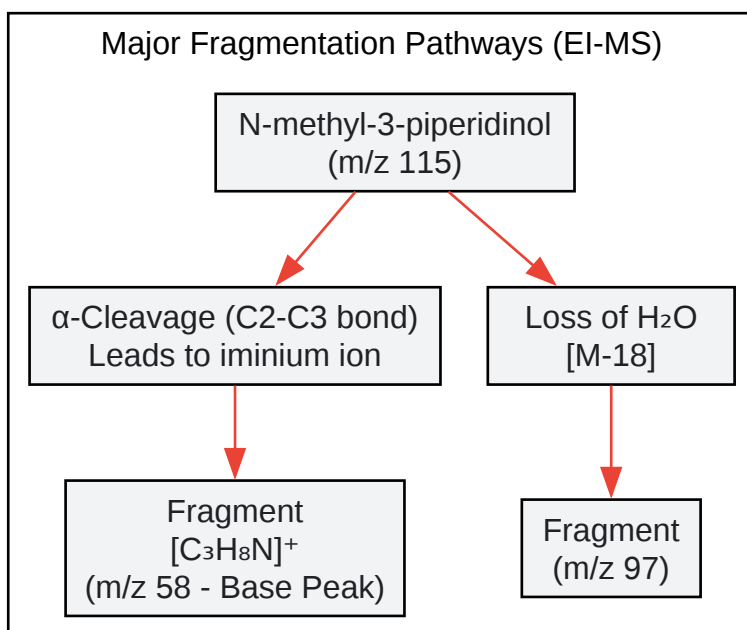
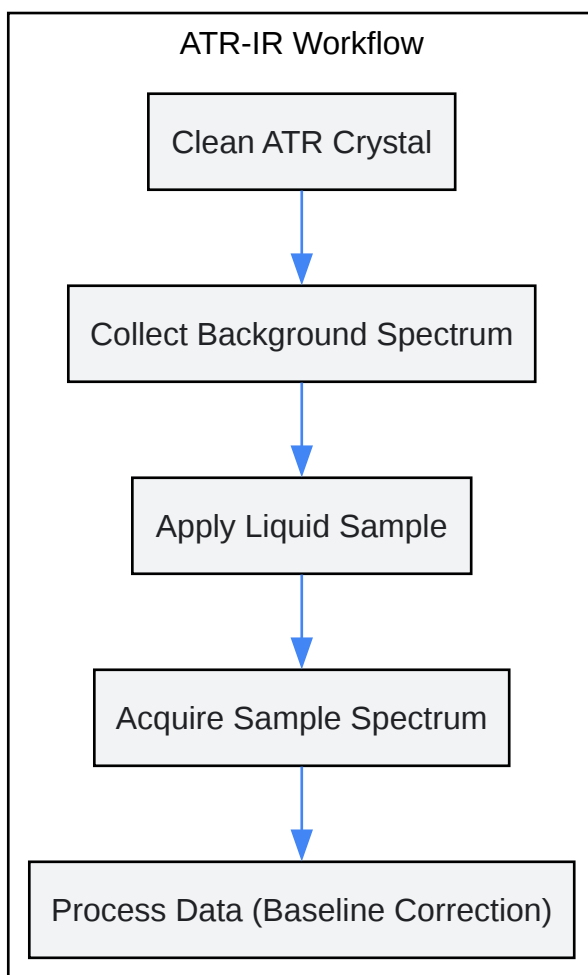
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N-methyl-3-piperidinol, with the molecular formula $C_6H_{13}NO$ and a molecular weight of 115.17 g/mol, is a substituted piperidine derivative.^[1] Its structure incorporates a saturated six-membered nitrogen-containing ring, a tertiary amine (N-methyl), and a secondary alcohol. This combination of functional groups makes it a versatile intermediate in the synthesis of more complex molecules, particularly active pharmaceutical ingredients (APIs). The unambiguous confirmation of its structure is the foundational step in any research or development workflow, a task for which spectroscopic methods are indispensable.

This guide will dissect the Infrared (IR), Nuclear Magnetic Resonance (1H and ^{13}C NMR), and Mass Spectrometry (MS) data of N-methyl-3-piperidinol, providing not only the data itself but also the rationale for its interpretation.

Core Structure and Spectroscopic Implications

To logically interpret the spectroscopic data, we must first visualize the molecule's structure and identify its distinct chemical environments.



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References

- 1. 3-Piperidinol, 1-methyl- | C₆H₁₃NO | CID 98016 - PubChem [pubchem.ncbi.nlm.nih.gov]
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